

Comparative Mass Spectrometry Guide: Structural Elucidation of C₉H₁₀BrO₄P

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Compound of Interest

Compound Name:	Dimethyl(4-bromophenyloxomethyl)phosphonate
CAS No.:	33493-31-1
Cat. No.:	B1608092

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Topic: Fragmentation Pattern & Differentiation of Brominated Organophosphates (C₉H₁₀BrO₄P) Content Type: Technical Comparison & Application Guide Audience: Senior Researchers, DMPK Scientists, and Analytical Chemists

Executive Summary: The C₉H₁₀BrO₄P Challenge

The elemental composition C₉H₁₀BrO₄P (MW 293/295 Da) represents a critical class of functionalized organophosphorus compounds. In drug development and environmental analysis, this formula often corresponds to oxidative metabolites of brominated pesticides or synthetic intermediates like Dimethyl 4-bromobenzoylphosphonate.

Distinguishing between structural isomers—specifically Keto-Phosphonates versus Formyl-Aryl Phosphates—requires a rigorous comparison of ionization techniques. This guide compares Electron Impact (EI) and Electrospray Ionization (ESI-MS/MS) workflows, providing the mechanistic insights necessary to assign the correct structure with high confidence.

Theoretical Grounding: Structural Candidates

Before analyzing fragmentation, we must establish the potential isomers defined by the Double Bond Equivalent (DBE = 5).

Candidate Class	Representative Structure	Key Structural Features
A. Benzoylphosphonate	Dimethyl (4-bromobenzoyl)phosphonate	C=O ^[1] ^[2] (Ketone) bridging the aryl ring and phosphorus. P-C bond (Phosphonate).
B. Formyl-Aryl Phosphate	Dimethyl (4-bromo-2-formylphenyl) phosphate	C=O (Aldehyde) on the ring. P-O-C bond (Phosphate ester).

Analytical Challenge: Both structures contain the same functional groups (Aryl, Br, P=O, OMe) but differ in connectivity (P-C vs. P-O-C), which dictates the fragmentation pathway.

Comparative Methodology: EI vs. ESI-MS/MS

Method A: GC-EI-MS (Hard Ionization)

Best for: Fingerprinting and identification of the bromine isotopic pattern.

Mechanism: High-energy electron impact (70 eV) induces extensive fragmentation. The molecular ion (

) is often weak, but diagnostic ions are abundant.

Key Fragmentation Pathways (EI):

- Isotope Recognition: The presence of Br and Br creates a characteristic 1:1 doublet for any fragment containing the bromine atom.
- Alpha-Cleavage (Benzoylphosphonates): The bond between the carbonyl carbon and the phosphorus atom is weak.
 - Observation: Cleavage yields a stable acylium ion ($\text{Br-C}_6\text{H}_4\text{-C}\equiv\text{O}^+$)

) at m/z 183/185. This is the base peak for Candidate A.

- McLafferty Rearrangement: Not prominent in these rigid systems, but loss of formaldehyde () from methoxy groups can occur.

Method B: LC-ESI-MS/MS (Soft Ionization)

Best for: Precursor selection and establishing connectivity via Collision Induced Dissociation (CID).

Mechanism: Protonation

or ammoniated adducts

serve as stable precursors. CID energy breaks the weakest heteroatom bonds.

Key Fragmentation Pathways (ESI):

- Neutral Loss Scanning:
 - Loss of Methanol (32 Da): Common in methyl esters.
 - Loss of Neutral Dimethyl Phosphite (110 Da): Diagnostic for phosphonates.
- Phosphorus-Specific Ions:
 - m/z 109:
(Dimethyl phosphate cation). Strong indicator of the intact phosphorus headgroup.
 - m/z 79:
(in negative mode).

Experimental Data & Fragmentation Logic

Table 1: Diagnostic Ion Comparison (Positive Mode)

m/z (Ion)	Identity	Origin (Candidate A: Phosphonate)	Origin (Candidate B: Phosphate)
293 / 295		Parent Ion (1:1 ratio)	Parent Ion (1:1 ratio)
183 / 185		Base Peak (Acylium ion via P-C cleavage)	Low abundance (Requires complex rearrangement)
109		Moderate (Dimethyl phosphonate)	High (Dimethyl phosphate ester cleavage)
261 / 263		Loss of methanol (OMe group)	Loss of methanol
155 / 157		Bromophenyl cation (Secondary fragment)	Bromophenyl cation

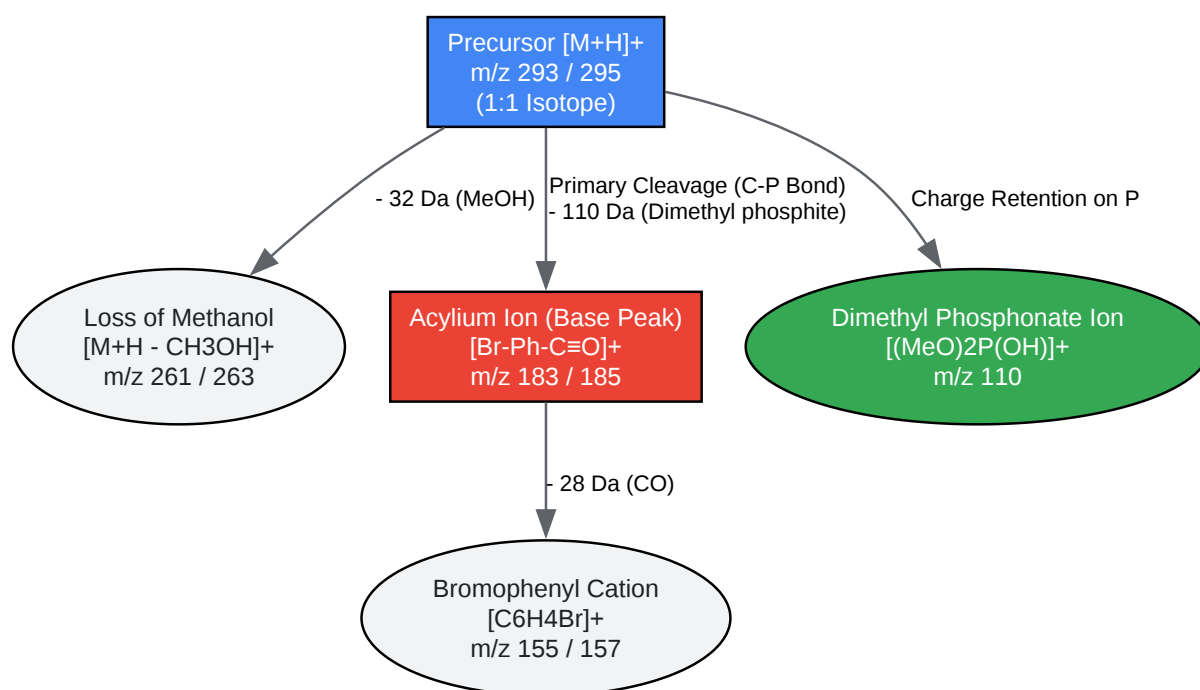
Self-Validating Protocol: The "P-C vs P-O-C" Test

To distinguish the candidates, monitor the ratio of m/z 183 to m/z 109.

- High 183/109 Ratio (>5:1): Indicates P-C bond cleavage (Benzoylphosphonate). The C-P bond is weaker than the C-O-P linkage in this context.
- Low 183/109 Ratio (<1:1): Indicates P-O-C bond cleavage (Phosphate), preferentially ejecting the dimethyl phosphate moiety.

Visualization: Fragmentation Pathway (Candidate A)

The following diagram illustrates the fragmentation of Dimethyl (4-bromobenzoyl)phosphonate under ESI-MS/MS conditions.



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Caption: ESI-MS/MS fragmentation pathway of Dimethyl (4-bromobenzoyl)phosphonate. The formation of the acylium ion (m/z 183/185) via C-P bond cleavage is the diagnostic step.

Detailed Experimental Protocols

Protocol A: Sample Preparation for Unknown Identification

- Solvent: Dissolve 1 mg of sample in Acetonitrile:Water (50:50) with 0.1% Formic Acid. Avoid alcohols (MeOH/EtOH) to prevent transesterification artifacts.
- Concentration: Dilute to 1 µg/mL for direct infusion or 100 ng/mL for LC-MS injection.

Protocol B: LC-MS/MS Acquisition Parameters

- Instrument: Q-Exactive or Triple Quadrupole (QqQ).
- Source: HESI (Heated Electrospray Ionization), Positive Mode.
- Spray Voltage: 3.5 kV.

- Capillary Temp: 320°C.
- Collision Energy (Stepped): 15, 30, 45 NCE (Normalized Collision Energy). Rationale: Low energy preserves the parent; high energy reveals the aryl core.

Data Processing Step:

- Extract Ion Chromatogram (EIC) for 292.95-293.05 (79Br) and 294.95-295.05 (81Br).
- Verify the 1:1 intensity ratio to confirm mono-bromination.
- Check for m/z 183.9 (Acylium). If absent, suspect the Phosphate isomer (Candidate B).

References

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Sources

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